

# 5-Chloro-2-hydroxyphenylboronic Acid: Operational Disposal Guide

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## Compound of Interest

Compound Name:	5-Chloro-2-hydroxyphenylboronic acid
CAS No.:	89488-25-5
Cat. No.:	B1592813

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## Executive Summary & Immediate Identification

Do not treat this substance as generic organic waste. **5-Chloro-2-hydroxyphenylboronic acid** possesses two critical structural features—a boronic acid moiety and a halogen (chlorine) substituent—that dictate its disposal pathway.<sup>[1]</sup> Improper segregation can lead to regulatory non-compliance (RCRA) and downstream incineration hazards (dioxin formation).

Chemical Identity	Details
Chemical Name	5-Chloro-2-hydroxyphenylboronic acid
CAS Number	89488-25-5
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BClO <sub>3</sub>
Physical State	Solid (Powder/Crystal)
Key Hazards (GHS)	Warning (Irritant). <sup>[1][2][3][4][5][6][7]</sup> H315 (Skin), H319 (Eye), H335 (Resp).
Disposal Class	Halogenated Organic Waste (Critical Distinction)

## Risk Assessment & Chemical Compatibility

Before initiating disposal, you must understand the causality behind the safety protocols.

### The Halogen Factor (The "Why")

Standard organic waste is often incinerated for fuel recovery. However, organic compounds containing chlorine (Halogenated) generally cannot be burned in standard boilers due to the formation of acidic gases (HCl) and, more critically, the potential generation of polychlorinated dibenzodioxins (PCDDs) if combustion temperatures are not strictly controlled.

- Operational Rule: Always segregate CAS 89488-25-5 into the Halogenated Waste stream, even if dissolved in a non-halogenated solvent like Methanol.<sup>[1]</sup>

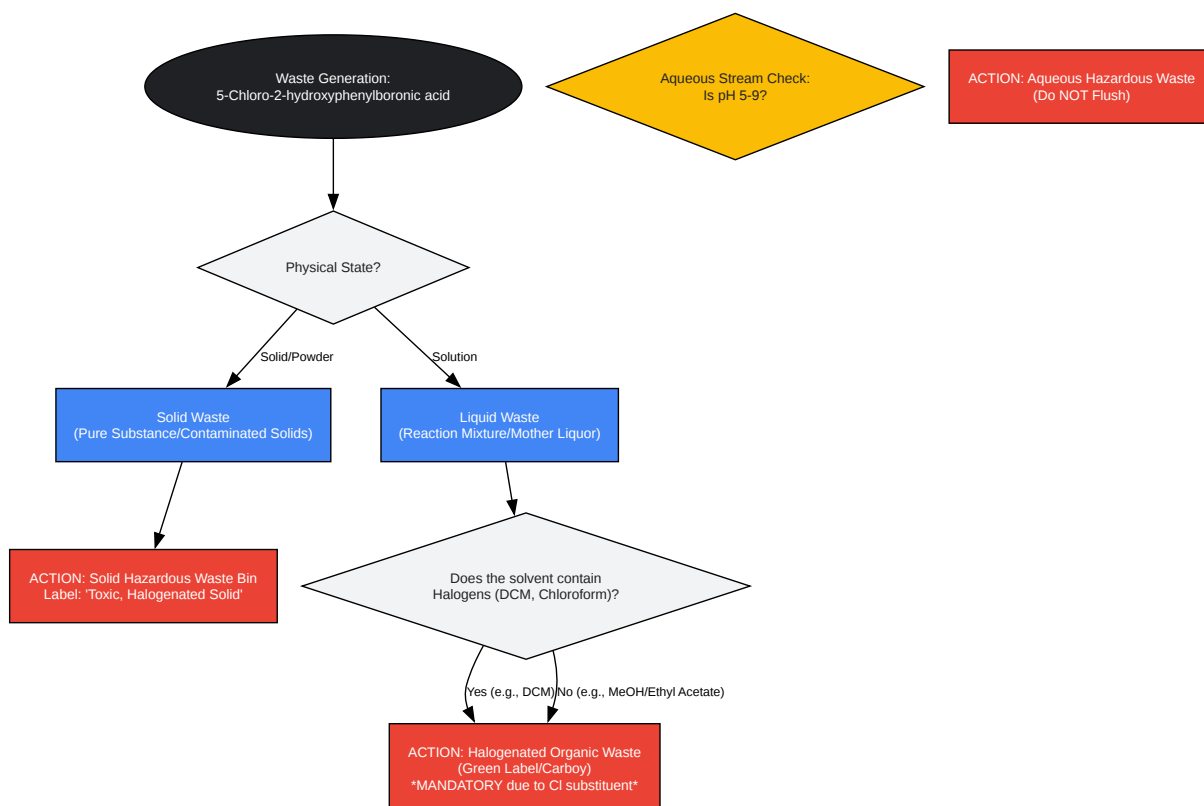
### Chemical Incompatibilities<sup>[1]</sup>

- Strong Oxidizers: Boronic acids are susceptible to oxidative deboronation. Mixing this compound with strong oxidizers (e.g., Hydrogen Peroxide, Nitric Acid) in a waste container can trigger an exothermic reaction, releasing phenol derivatives and heat.
- Strong Bases: Boronic acids form boronate anions in basic media, increasing solubility but potentially altering reactivity with other waste stream components.

## Operational Disposal Workflows

## Decision Logic: Waste Segregation

The following logic gate ensures compliance with EPA/RCRA standards for halogenated organics.



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Figure 1: Decision logic for segregating **5-Chloro-2-hydroxyphenylboronic acid**. Note that the presence of the Chlorine atom on the phenyl ring classifies the entire solution as Halogenated Waste, regardless of the solvent used.

## Protocol A: Solid Waste Disposal

Applicability: Expired pure chemicals, contaminated weighing paper, spill cleanup debris.

- Primary Containment: Transfer the solid into a screw-top glass or high-density polyethylene (HDPE) jar. Do not use bags that can puncture.
- Labeling: Apply a Hazardous Waste label.
  - Constituents: "**5-Chloro-2-hydroxyphenylboronic acid**."<sup>[1][2][8]</sup>
  - Hazard Checkboxes: Check "Toxic" and "Irritant."
- Secondary Containment: Place the sealed jar into the lab's designated "Solid Hazardous Waste" pail.
- Prohibition: Never dispose of this solid in regular trash or biohazard bins.

## Protocol B: Liquid Waste (Reaction Mixtures)

Applicability: HPLC effluent, rotary evaporator traps, reaction mother liquors.

- Stream Selection: You must utilize the Halogenated Organic Waste carboy.<sup>[9]</sup>
  - Scientific Rationale: Even if you dissolved the compound in Methanol (non-halogenated), the waste now contains organic chlorine. Mixing this into a non-halogenated fuel blending stream can cause regulatory violations at the incineration plant [1, 6].
- Compatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Chromic acid, Peroxides).

- Transfer: Funnel liquid into the carboy. Close the latch/cap immediately to prevent volatile emissions.
- Log Entry: Record the volume and specific chemical name on the waste tag. Do not just write "Halogenated Waste."

## Emergency Procedures: Spill Response

In the event of a benchtop spill, follow this self-validating containment workflow.



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Figure 2: Immediate response workflow for solid or liquid spills.

Critical Note on Decontamination: After removing the bulk solid, wipe the surface with a mild soap solution. Avoid using bleach (sodium hypochlorite) immediately, as mixing hypochlorite with acidic boronic residues can theoretically generate chlorine gas or chlorinated byproducts, though the risk is low with trace amounts.

## Regulatory & Compliance Framework

Regulatory Body	Classification / Requirement	Operational Impact
US EPA (RCRA)	Not P-listed; likely "Characteristic" or generic organic.[1]	Must be evaluated for toxicity. Treat as hazardous.[4][5][7][10]
Waste Coding	D001 (if in flammable solvent) or Halogenated.	Do not dilute to escape classification.
DOT (Transport)	Not regulated as Dangerous Goods (Solid).[5][11]	Safe for ground transport without placards if pure.

Expert Insight: While **5-Chloro-2-hydroxyphenylboronic acid** is not explicitly listed on the RCRA P or U lists [3], the "Cradle-to-Grave" responsibility requires that we treat it based on its chemical characteristics.[1] The presence of the halogen necessitates the higher-cost disposal stream (Halogenated) to ensure high-temperature incineration (typically >1100°C) which destroys the carbon-chlorine bond safely [6].[1]

## References

- Lab Alley. (n.d.). How To Safely Dispose of Boric Acid. Retrieved January 30, 2026, from [\[Link\]](#)
- US EPA. (n.d.). EPA Hazardous Waste Codes. Retrieved January 30, 2026, from [\[Link\]](#)[1]
- Bucknell University. (n.d.). Hazardous Waste Segregation Guidelines. Retrieved January 30, 2026, from [\[Link\]](#)[1]

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## Sources

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